elemental analysis data for 4-(2-bromoethyl)-1H-pyrazole hydrobromide

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Compound of Interest

Compound Name:	*4-(2-bromoethyl)-1H-pyrazole hydrobromide*
CAS No.:	*1803601-03-7*
Cat. No.:	*B1379431*

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Technical Assessment: Elemental Analysis of **4-(2-bromoethyl)-1H-pyrazole hydrobromide**

Executive Summary & Application Context

Compound: **4-(2-bromoethyl)-1H-pyrazole hydrobromide** CAS (Generic for Free Base): 114953-68-1 (Note: Salt forms often share the parent CAS in broad databases, but specific salt CASs vary). Role: A critical C-substituted pyrazole building block, commonly employed in the synthesis of kinase inhibitors (e.g., JAK/STAT pathway modulators) and fragment-based drug discovery (FBDD).

The Challenge: Unlike N-substituted pyrazoles, the C4-substituted variant possesses an unsubstituted nitrogen (

), making it amphoteric and prone to autocatalytic dimerization (self-alkylation) in its free base form. The hydrobromide (HBr) salt is the preferred stabilization form, locking the nitrogen lone pair to prevent polymerization. However, this salt is highly hygroscopic, making Elemental Analysis (EA) a volatile metric if not contextualized correctly.

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This guide objectively compares the Theoretical Gold Standard against Typical Commercial Batches and Degraded/Impure Samples, providing a roadmap for interpreting EA data to validate product integrity.

Comparative Data Analysis: The "Fingerprint" of Purity

The following table contrasts the theoretical elemental composition with real-world scenarios. Use this to diagnose the state of your material.

Table 1: Elemental Composition Scenarios (Weight %)

Element	Theoretical (Gold Standard)	Acceptable Commercial Grade	Scenario A: Wet Sample (Hygroscopic)	Scenario B: Free Base Contamination
Formula		Purity		Mixture (Salt + Free Base)
MW	255.94 g/mol	~256 g/mol	~283 g/mol	Variable
Carbon (C)	23.46%	23.10 – 23.80%	21.20% ( )	> 26.00% ( )
Hydrogen (H)	3.15%	3.00 – 3.30%	3.90% ( )	Variable
Nitrogen (N)	10.95%	10.70 – 11.20%	9.89% ( )	> 12.00% ( )
Bromine (Br)	62.44%	61.50 – 63.00%	56.50% ( )	< 55.00% ( )

Data Interpretation Guide:

- The "Wet" Signal: If Carbon and Nitrogen drop proportionally while Hydrogen spikes, your HBr salt has absorbed atmospheric moisture. This is reversible via vacuum drying (

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, 40°C).

- The "Base" Signal: If Carbon and Nitrogen are significantly higher than theoretical, your salt formation was incomplete. You have free base present, which poses a stability risk (dimerization).
- The "Br" Ratio: The theoretical Br content is high (62.44%) because it accounts for two bromine atoms (one covalent on the ethyl chain, one ionic in the HBr). A standard silver nitrate titration should yield exactly 50% of the total bromine (the ionic portion).

Technical Deep Dive: Stability & Impurity Profiling

Why HBr and not HCl?

While Hydrochloride (HCl) salts are common, the Hydrobromide (HBr) form is often selected for bromo-alkylated intermediates to prevent halogen exchange.

- Risk:[1][2] In an HCl salt of a bromo-alkyl compound, the chloride ion (

) can nucleophilically attack the carbon bearing the bromine, leading to a mixture of 4-(2-bromoethyl) and 4-(2-chloroethyl) pyrazoles.
- Solution: Using HBr ensures the counter-ion matches the leaving group, rendering any exchange chemically "invisible" and maintaining purity.

Impurity Detection via EA

Elemental analysis is a coarse but effective filter for the "Dimer Impurity."

- Mechanism: The free pyrazole nitrogen (

) attacks the bromoethyl chain of another molecule.
- Result: Formation of a bis-pyrazole dimer.
- EA Impact: The dimer loses HBr during formation. The resulting EA profile will show a massive drop in Bromine content (losing the ionic Br and the covalent Br is consumed in the bond) and a sharp rise in Carbon/Nitrogen %.

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Experimental Protocol: Handling & Analysis

Objective: Obtain accurate EA data for a hygroscopic alkyl-halide salt without inducing degradation.

Step 1: Sample Pre-treatment (Crucial)

- Do not analyze "as is" from the bottle if the container has been opened previously.
- Drying: Place 50 mg of sample in a drying pistol over Phosphorus Pentoxide (

) under high vacuum (0.1 mbar) at 35°C for 4 hours.

  - Note: Avoid temperatures >60°C to prevent thermal elimination of HBr (des-bromo degradation).

Step 2: Encapsulation

- Use Tin (Sn) capsules for the CHN analysis. Tin provides a vigorous exothermic flash upon combustion (~1800°C), ensuring complete oxidation of the refractory pyrazole ring.
- Seal immediately after weighing to prevent moisture re-absorption.

Step 3: Halogen Verification (The "Self-Validating" Step)

- Perform an oxygen flask combustion (Schöniger flask) followed by potentiometric titration with

  .
- Target: The result should match the Total Bromine (62.44%).
- Differentiation: Dissolve a separate un-combusted sample in water/methanol and titrate with

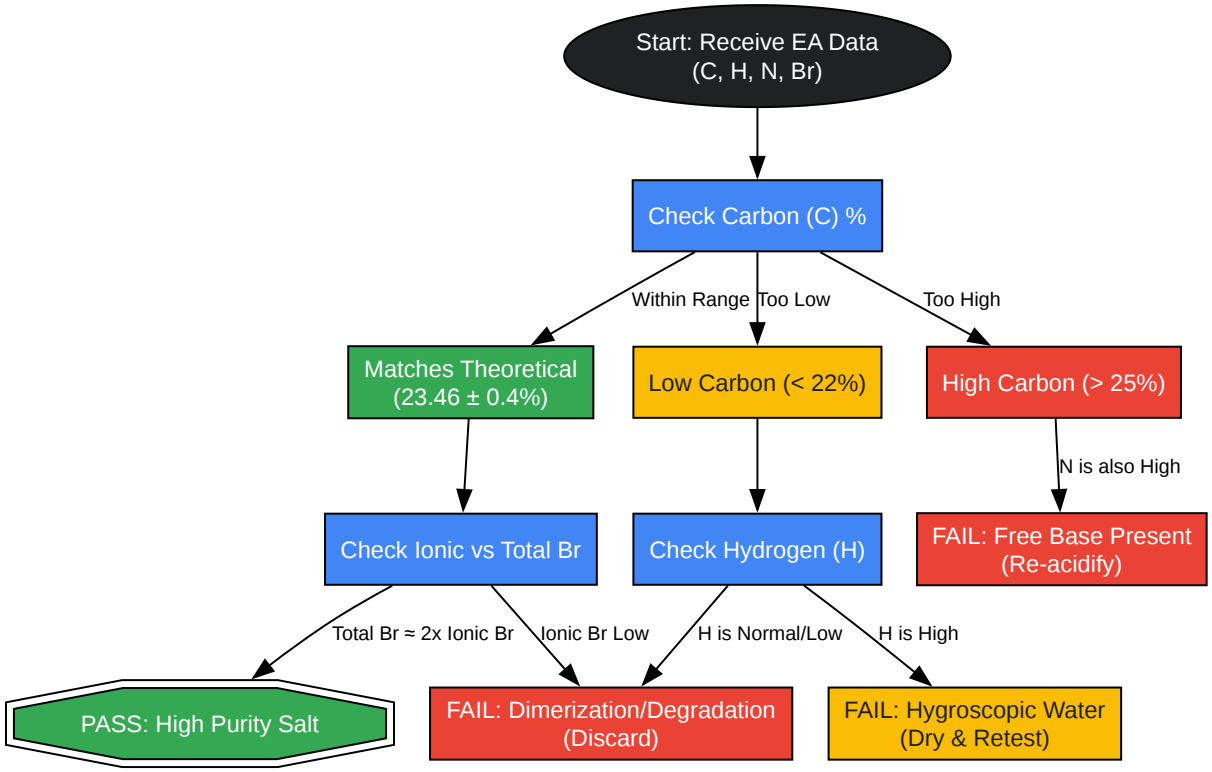
  . This measures only the ionic HBr (Target: 31.22%).
- Validation: If Total Br

  2x Ionic Br, the covalent C-Br bond is intact.

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Workflow Visualization

The following diagram illustrates the decision logic for interpreting EA results for this specific compound.



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Figure 1: Decision logic for interpreting Elemental Analysis data of **4-(2-bromoethyl)-1H-pyrazole hydrobromide**.

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